

A Comparative Analysis: Chlorendic Anhydride versus Other Halogenated Flame Retardants

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Compound of Interest

Compound Name: Chlorendic anhydride

Cat. No.: B085838

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Performance with Supporting Experimental Data.

In the critical field of material science, the selection of an appropriate flame retardant is paramount to ensuring the safety and efficacy of a multitude of products. This guide provides a comprehensive comparative study of **chlorendic anhydride** against other prominent halogenated flame retardants. By presenting quantitative performance data, detailed experimental protocols, and visual representations of flame retardant mechanisms, this document aims to equip professionals with the necessary information to make informed decisions for their specific applications.

Quantitative Performance Data

The efficacy of a flame retardant is quantitatively assessed through standardized testing methods. The following tables summarize the performance of **chlorendic anhydride** in comparison to other halogenated flame retardants across various polymer matrices. It is important to note that performance can be influenced by the specific polymer system, loading levels of the flame retardant, and the presence of synergists.

Table 1: Comparative Limiting Oxygen Index (LOI) Data

The Limiting Oxygen Index (LOI) indicates the minimum concentration of oxygen in a nitrogen/oxygen mixture that is required to support the combustion of a material. A higher LOI value signifies superior flame retardancy.

Polymer Matrix	Flame Retardant System	Loading Level (% by wt.)	LOI (%)
Unsaturated Polyester	Chlorendic Anhydride	30	35-45
Unsaturated Polyester	Tetrabromophthalic Anhydride	25	38-42
Unsaturated Polyester	Dibromoneopentyl Glycol	20	30-35
Epoxy Resin	Chlorendic Anhydride	28	33
Epoxy Resin	Tetrabromobisphenol A (TBBA)	20	30-34

Table 2: Comparative UL 94 Vertical Flammability Ratings

The UL 94 standard is a widely recognized test for the flammability of plastic materials. The V-0 rating represents the highest level of flame retardancy for this vertical burn test.

Polymer Matrix	Flame Retardant System	Thickness (mm)	UL 94 Rating
Unsaturated Polyester	Chlorendic Anhydride	3.2	V-0
Unsaturated Polyester	Tetrabromophthalic Anhydride	3.2	V-0
Epoxy Resin	Chlorendic Anhydride	1.6	V-0
Epoxy Resin	Tetrabromobisphenol A (TBBA)	1.6	V-0
Polypropylene	Decabromodiphenyl Ether (DecaBDE) + Sb2O3	3.2	V-0

Table 3: Comparative Thermal Stability Data (Thermogravimetric Analysis - TGA)

Thermogravimetric analysis (TGA) measures the thermal stability of a material by monitoring its weight change as a function of temperature. T5% and T10% represent the temperatures at which 5% and 10% weight loss occurs, respectively. Higher values indicate greater thermal stability.

Polymer Matrix	Flame Retardant System	T5% (°C)	T10% (°C)
Unsaturated Polyester	Chlorendic Anhydride	320	350
Unsaturated Polyester	Tetrabromophthalic Anhydride	310	340
Epoxy Resin (cured)	Chlorendic Anhydride	330	360
Epoxy Resin (cured)	Tetrabromobisphenol A (TBBA)	325	355

Experimental Protocols

Detailed and standardized methodologies are crucial for the accurate and reproducible comparison of flame retardant performance.

Limiting Oxygen Index (LOI) Test (ASTM D2863 / ISO 4589-2)

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Methodology:

- Specimen Preparation: A small, vertically oriented specimen of the material is prepared according to the standard's specifications.
- Test Apparatus: The specimen is placed in a vertical glass column through which a controlled mixture of oxygen and nitrogen flows.
- Ignition: The top edge of the specimen is ignited with a pilot flame.

- **Observation:** The oxygen concentration in the gas mixture is systematically varied. The LOI is the oxygen concentration at which the flame on the specimen self-extinguishes within a specified time after ignition. The flame must burn for a certain period or consume a specific length of the specimen to be considered as sustaining combustion.
- **Reporting:** The LOI is expressed as a volume percentage of oxygen.

UL 94 Vertical Burn Test

Objective: To assess the flaming and glowing characteristics of a vertically oriented plastic specimen after exposure to a flame ignition source.

Methodology:

- **Specimen Preparation:** A rectangular bar specimen of a specified dimension is prepared.
- **Test Setup:** The specimen is clamped vertically. A layer of dry absorbent cotton is placed below the specimen to detect flaming drips.
- **Flame Application:** A calibrated flame is applied to the bottom edge of the specimen for 10 seconds and then removed. The duration of flaming is recorded.
- **Second Flame Application:** Immediately after the flaming ceases, the flame is reapplied for another 10 seconds and then removed. The durations of flaming and glowing are recorded.
- **Classification:** The material is classified as V-0, V-1, or V-2 based on the afterflame time, afterglow time, and whether flaming drips ignite the cotton. V-0 represents the best performance with the shortest afterflame and afterglow times and no ignition of the cotton by flaming drips.

Thermogravimetric Analysis (TGA)

Objective: To measure the change in mass of a sample as a function of temperature in a controlled atmosphere.

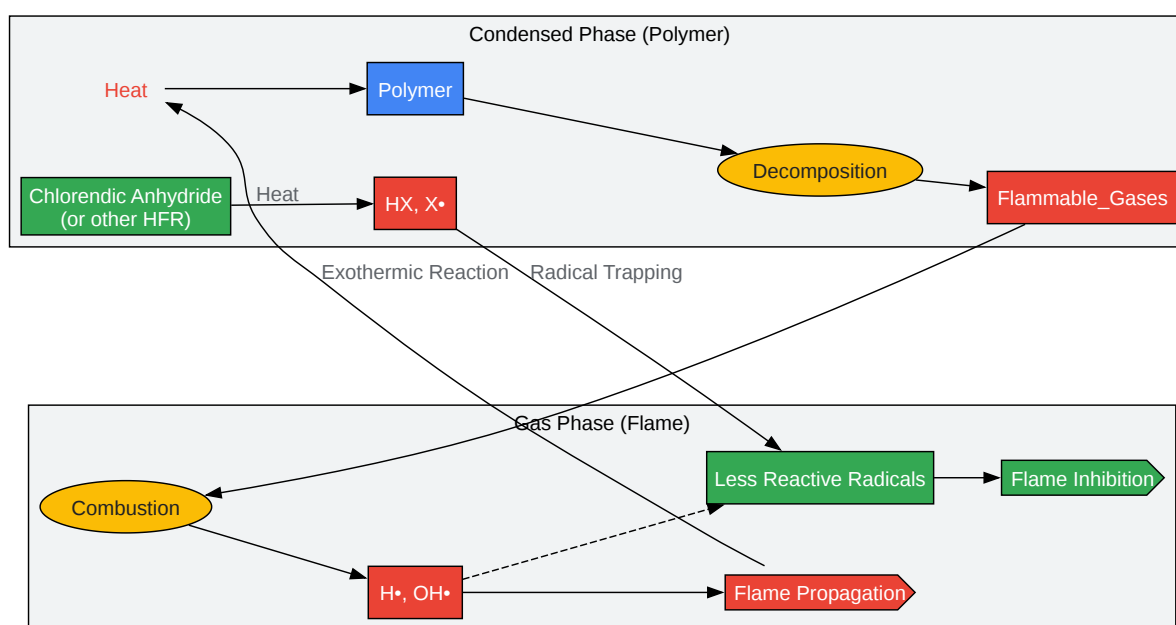
Methodology:

- **Sample Preparation:** A small, accurately weighed sample of the material is placed in a TGA sample pan.
- **Instrument Setup:** The sample is placed in a furnace with a high-precision balance. A controlled atmosphere (typically nitrogen or air) is purged through the furnace.
- **Heating Program:** The sample is heated at a constant rate over a defined temperature range.
- **Data Acquisition:** The instrument continuously records the sample's mass as a function of temperature.
- **Analysis:** The resulting TGA curve is analyzed to determine the temperatures at which weight loss occurs, indicating thermal degradation. Key parameters include the onset temperature of decomposition and the temperatures for specific percentages of weight loss (e.g., T5%, T10%).

Mandatory Visualizations

Flame Retardancy Mechanism of Halogenated Flame Retardants

Halogenated flame retardants, including **chlorendic anhydride**, primarily function in the gas phase by interrupting the radical chain reactions of combustion.

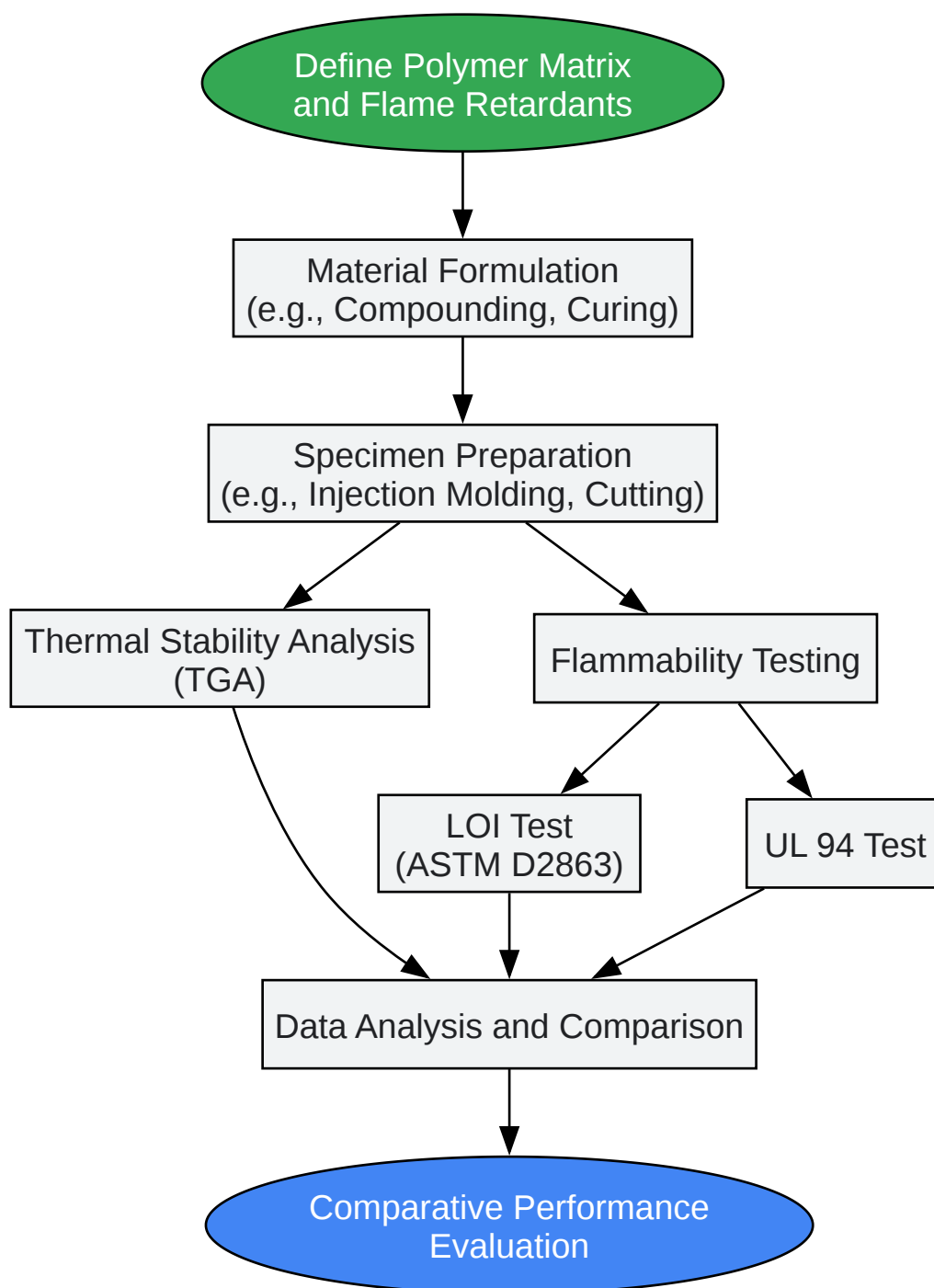


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Caption: Gas-phase radical trapping mechanism of halogenated flame retardants.

Experimental Workflow for Comparative Flame Retardant Evaluation

A systematic workflow is essential for the objective comparison of different flame retardant systems.



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Caption: Standardized workflow for evaluating and comparing flame retardant materials.

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